

An In-depth Technical Guide to the Solubility of Ammonium Metatungstate Hydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonium metatungstate hydrate

Cat. No.: B1143456

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **ammonium metatungstate hydrate** (AMT) in various solvents. The information is curated for professionals in research and development who require precise data and methodologies for their work with this versatile compound.

Introduction to Ammonium Metatungstate Hydrate

Ammonium metatungstate hydrate, with the general formula $(\text{NH}_4)_6[\text{H}_2\text{W}_{12}\text{O}_{40}] \cdot x\text{H}_2\text{O}$, is a white crystalline powder.[1] It is a polyoxometalate of significant interest in catalysis, materials science, and other industrial applications.[2][3] A key characteristic that distinguishes AMT from other tungsten compounds like ammonium paratungstate is its exceptionally high solubility in water, which allows for versatile processing in aqueous systems.[2] The degree of hydration, denoted by 'x', can vary, which may influence some of its physical properties, including solubility and thermal stability.[1]

Quantitative Solubility Data

The solubility of **ammonium metatungstate hydrate** is highly dependent on the solvent. A summary of available quantitative data is presented below.

Table 1: Solubility of **Ammonium Metatungstate Hydrate** in Aqueous and Organic Solvents

Solvent	Temperature	Solubility	Citation
Water	15 °C	120 g / 100 mL	[4]
Water	20 °C	303.99 g / 100 g	[5][6]
Water	Room Temperature	163.5 g / 100 mL	[7]
Water	Not Specified	0.1 g / mL	[8][9]
Methanol	Room Temperature	"a few grams" / 100 g	[10]
Ethanol	60-70 °C	Insoluble (1g in 75mL)	[7][11]
Ethanol	Not Specified	Insoluble	[6][12][13]
Acetone	Not Specified	Extremely low, almost negligible	[10]
Toluene	Not Specified	Virtually insoluble	[10]

Factors Influencing Solubility

Several factors can significantly impact the solubility of **ammonium metatungstate hydrate**:

- **Temperature:** The solubility of AMT in water generally increases with a rise in temperature.[5][8]
- **pH:** The aqueous solution of AMT is typically acidic, with a pH ranging from 3.0 to 6.0, depending on the concentration.[1] Its solubility is reported to be lower under acidic conditions and higher under alkaline conditions.[8][9]
- **Solvent Polarity:** AMT, being an ionic compound, exhibits significantly higher solubility in polar solvents like water compared to less polar or non-polar organic solvents.[10] Its solubility in alcohols like methanol and ethanol is considerably lower than in water.[10] In non-polar solvents such as toluene, it is practically insoluble.[10]

Experimental Protocols for Solubility Determination

While specific, standardized protocols for determining AMT solubility are not extensively detailed in the literature, a general methodology can be derived from common laboratory

practices and descriptions of related experimental work.

4.1. Gravimetric Method for Determining Solubility in Water

This method involves preparing a saturated solution at a specific temperature and then determining the mass of the dissolved solid.

Methodology:

- **Saturation:** Add an excess amount of **ammonium metatungstate hydrate** to a known volume of deionized water in a jacketed glass vessel maintained at a constant temperature by a circulating water bath.
- **Equilibration:** Stir the suspension vigorously for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- **Phase Separation:** Allow the undissolved solid to settle.
- **Sampling:** Carefully extract a known volume of the clear supernatant liquid using a pre-heated pipette to prevent crystallization upon cooling.
- **Solvent Evaporation:** Transfer the aliquot to a pre-weighed evaporating dish and heat it in a drying oven at a temperature sufficient to evaporate the water without decomposing the AMT (e.g., 80-100°C) until a constant weight is achieved.
- **Calculation:** The solubility is calculated as the mass of the dried solid per volume of solvent.

4.2. Antisolvent Crystallization for Qualitative Solubility Assessment in Organic Solvents

This method is useful for observing the low solubility of AMT in organic solvents.

Methodology:

- **Dissolution:** Prepare a concentrated aqueous solution of **ammonium metatungstate hydrate**.
- **Antisolvent Addition:** Slowly add an organic solvent (e.g., ethanol or acetone) to the aqueous solution while stirring.[\[2\]](#)

- Observation: The formation of a precipitate indicates that AMT is insoluble or has very low solubility in the chosen organic solvent, which acts as an antisolvent. The amount of antisolvent required to induce precipitation can provide a qualitative measure of insolubility. An experiment noted that 1.00 g of AMT did not dissolve in 75 mL of hot (60–70 °C) ethanol, and complete dissolution required the addition of approximately 15 mL of water.^{[7][11]}

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for determining the solubility of **ammonium metatungstate hydrate**.

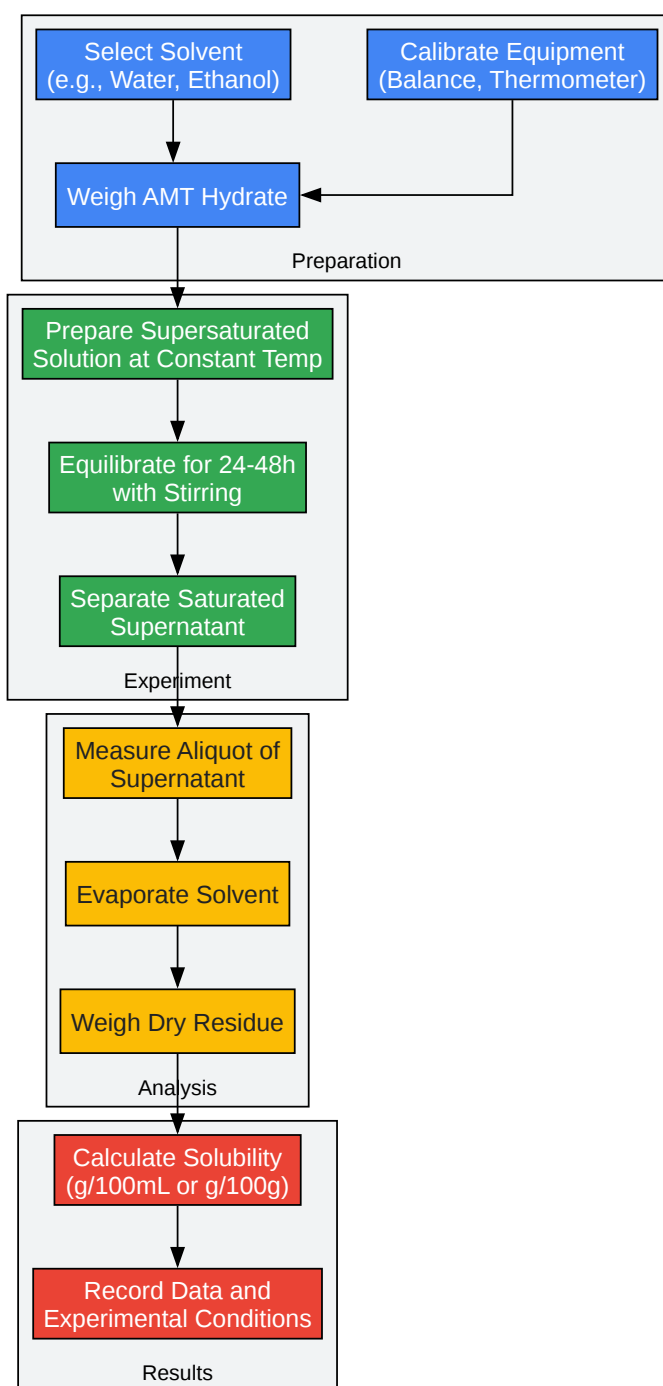


Diagram 1: Experimental Workflow for Solubility Determination

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Diagram 1: Experimental Workflow for Solubility Determination.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility of Ammonium Metatungstate Hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143456#solubility-of-ammonium-metatungstate-hydrate-in-different-solvents]

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